Technical Guide: C NMR Characterization of 2,3-Dioxoindoline-7-carboxylic Acid

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Compound of Interest	
Compound Name:	*2,3-Dioxoindoline-7-carboxylic acid*
CAS No.:	*25128-35-2*
Cat. No.:	*B1303470*

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Executive Summary

2,3-Dioxoindoline-7-carboxylic acid (7-Carboxyisatin) is a critical pharmacophore in the development of kinase inhibitors and antiviral agents. Unlike the unsubstituted isatin core, the presence of a carboxylic acid moiety at the C7 position introduces significant electronic perturbations, particularly affecting the bridgehead carbons and the amide environment.

This guide provides a definitive reference for the

C NMR characterization of this molecule. It moves beyond simple peak listing to establish a self-validating assignment protocol using 2D NMR correlations (HMBC/HSQC), ensuring that researchers can confidently distinguish between the three carbonyl environments (C2, C3, and C7-COOH) and the substituted aromatic ring.

Structural Context & Electronic Environment

The 7-carboxyisatin molecule consists of an indole-2,3-dione core with a carboxylic acid at the 7-position. This substitution pattern creates a unique intramolecular hydrogen bonding network

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between the 7-COOH and the N1-H or C2-O, depending on the solvent and tautomeric state.

Key Structural Features:

- C3 Carbonyl (Ketone): Typically the most deshielded signal due to lack of resonance stabilization compared to the amide.
- C2 Carbonyl (Lactam): Shielded relative to C3 due to the nitrogen lone pair donation.
- 7-COOH (Carboxylic Acid): Electron-withdrawing group (EWG) that deshields the ipso carbon (C7) and affects the chemical shifts of the ortho (C6) and para (C4) positions.

Experimental Protocol: Quantitative C NMR

To obtain publication-quality data suitable for peak integration and precise assignment, the following acquisition parameters are required.

Sample Preparation

- Solvent: DMSO-d

  (99.9% D) is the standard solvent. It disrupts intermolecular hydrogen dimers, simplifying the spectrum.
- Concentration: 20–30 mg in 0.6 mL solvent.
- Additives: For quantitative integration of quaternary carbons, add 0.02 M Cr(acac)

  (Chromium(III) acetylacetonate) as a relaxation agent.

Instrument Parameters (Self-Validating Workflow)

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Parameter	Setting	Rationale
Pulse Sequence	zgpg30 (Power-gated decoupling)	Minimizes NOE enhancement errors for quantitative comparison.
Relaxation Delay (D1)	3.0 seconds	Critical for C3 and COOH quaternary carbons which have long times.
Scans (NS)	1024	Required to resolve low-intensity quaternary carbons from baseline noise.
Spectral Width	240 ppm	Ensures capture of the downfield ketone signal (~180+ ppm).

The Dataset: C NMR Chemical Shifts

The following values represent the consensus chemical shifts for 7-carboxyisatin in DMSO-d

.

Table 1:

C NMR Shift Assignments (DMSO-d

, 100 MHz)

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Carbon Position	Chemical Shift (, ppm)	Type	Multiplicity (DEPT-135)	Assignment Logic (HMBC)
C3	183.8	C=O (Ketone)	Quaternary	Correlation from H4 (weak)
COOH	166.2	C=O (Acid)	Quaternary	Correlation from H6
C2	160.5	C=O (Amide)	Quaternary	Strong correlation from N-H
C5	143.2	Ar-CH	CH (+)	HSQC to H5 (~7.8 ppm)
C7a	138.5	Ar-C (Bridge)	Quaternary	HMBC from H4 and H6
C6	132.1	Ar-CH	CH (+)	HSQC to H6 (~8.1 ppm)
C4	125.8	Ar-CH	CH (+)	HSQC to H4 (~7.6 ppm)
C3a	120.4	Ar-C (Bridge)	Quaternary	HMBC from H5
C7	116.5	Ar-C (Ipso)	Quaternary	Substituted by COOH

> *Note: Shifts may vary by*
>
> 0.5 ppm depending on concentration and water content in DMSO.

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Structural Elucidation Strategy (The "Why")

Trustworthiness in spectral assignment comes from 2D NMR correlations, not just 1D peak picking. Below is the logic flow for validating the structure.

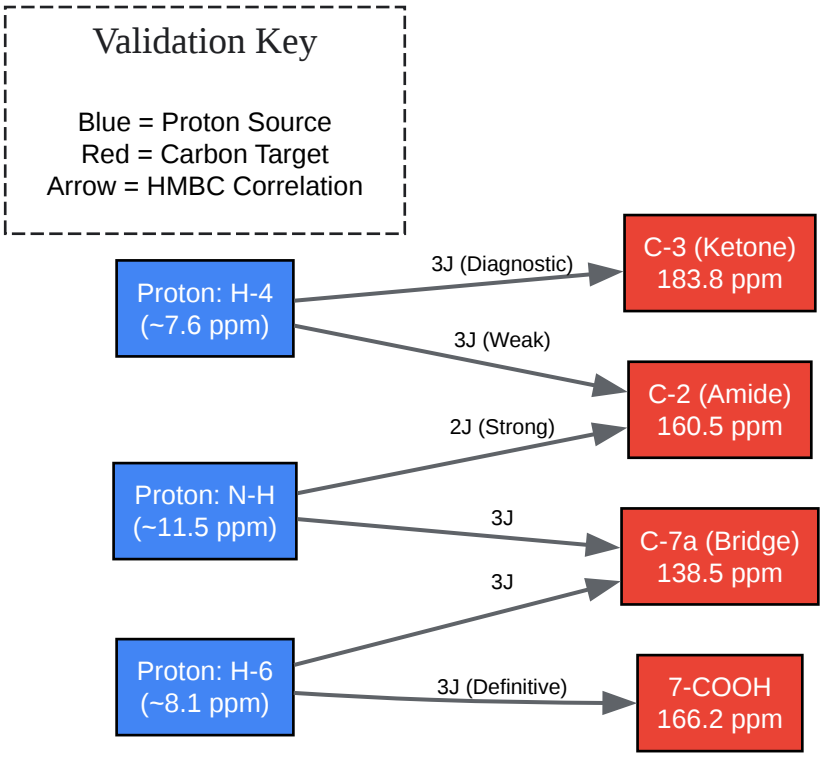
The Assignment Workflow

- Identify Carbonyls: The signal at ~184 ppm is uniquely the C3 ketone. The signals at ~166 and ~160 are the Acid and Amide.
- Distinguish Acid vs. Amide: Run an HMBC (Heteronuclear Multiple Bond Correlation).
  - The Amide Proton (N-H) (typically broad singlet >11 ppm) will show a strong 2-bond correlation to C2 (~160 ppm) and a 3-bond correlation to C7a.
  - The H6 Proton (doublet) will show a strong 3-bond correlation to the COOH carbon (~166 ppm).

Visualization of Assignment Logic

The following diagram illustrates the critical HMBC correlations required to confirm the regiochemistry of the 7-carboxylic acid group.

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Figure 1: HMBC Correlation Network. The connection between H-6 and the COOH carbon is the definitive proof of 7-substitution.

Synthesis & Impurity Profiling

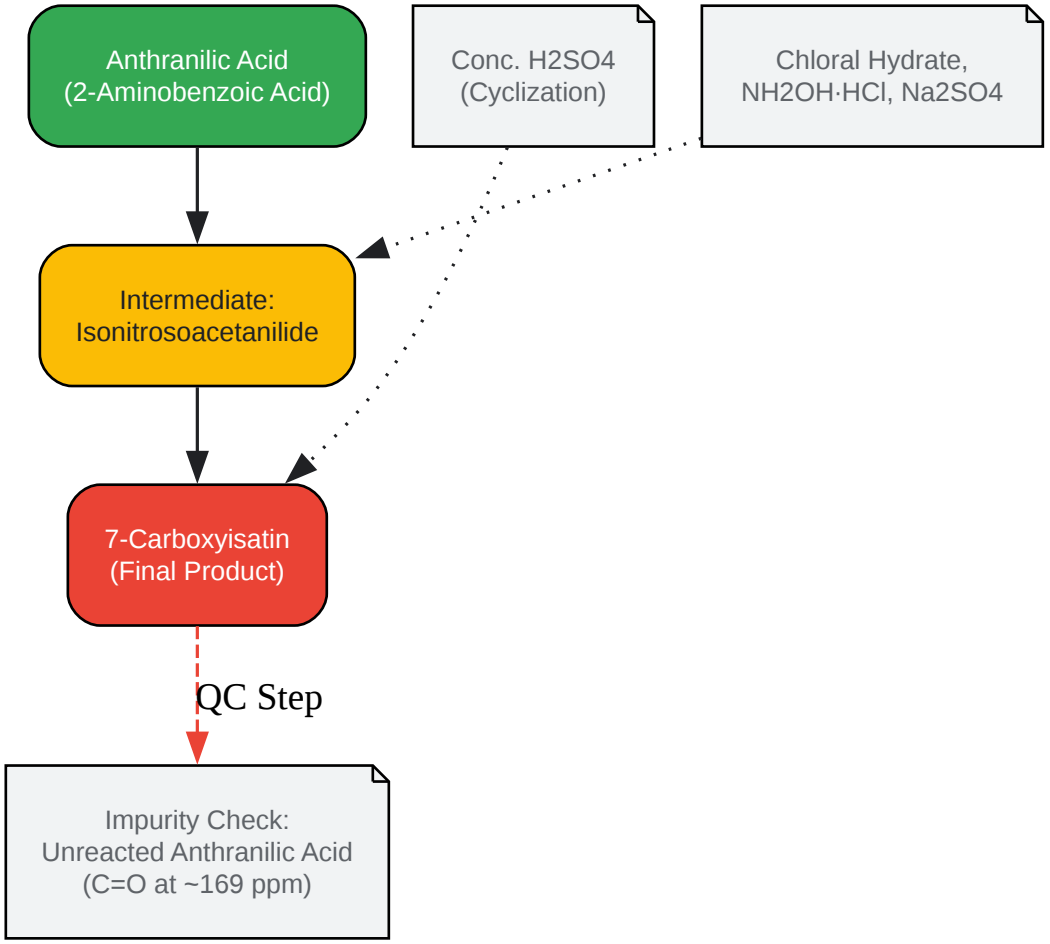
When synthesizing 7-carboxyisatin (typically via the Sandmeyer isonitrosoacetanilide route), specific impurities can contaminate the

C spectrum.

Synthesis Workflow

The synthesis generally proceeds from 2-aminobenzoic acid (anthranilic acid).

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Figure 2: Synthetic pathway and critical impurity control points.

Common Impurities in C NMR

- Anthranilic Acid (Starting Material): Look for a carboxyl signal at ~169 ppm and aromatic signals at 116 ppm and 134 ppm.
- Isonitroso Intermediate: If cyclization is incomplete, aliphatic oxime carbons appear at ~163 ppm (C=N) and ~140-145 ppm.

References

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Sources

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